

Technical Support Center: OL-92 Sediment Core Interpretation

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Compound of Interest

Compound Name: OL-92

Cat. No.: B3257441

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in interpreting data from the **OL-92** sediment core from Owens Lake, California.

Troubleshooting Guides

This section addresses specific issues that may arise during the analysis and interpretation of the **OL-92** sediment core.

Question: My radiometric dating results (e.g., ^{210}Pb , ^{14}C) are inconsistent or show age reversals. What could be the cause and how can I resolve this?

Answer:

Inconsistent radiometric dates are a common challenge in paleolimnological studies and can arise from several factors, particularly in complex sedimentary environments like Owens Lake.

Potential Causes:

- Sediment Disturbance:** Events such as slumping or hiatuses (periods of non-deposition or erosion) can disrupt the sedimentary sequence, leading to age reversals or unexpected dates. In some cases, slumping can introduce older material into younger layers.^{[1][2][3]}
- Hard Water Effect:** The presence of old, dissolved carbon in the lake water can lead to an overestimation of the age of authigenic carbonate materials dated by ^{14}C .

- Variable Sedimentation Rates: The rate of sediment accumulation can change over time, affecting the age-depth model.[\[1\]](#)
- Contamination: Introduction of modern or ancient carbon during sample collection or preparation can skew results.

Troubleshooting Steps:

- Multi-Core Correlation: Compare the stratigraphy and proxy data from your core with other cores from the same basin.[\[1\]](#)[\[2\]](#) Consistent markers, such as tephra layers (e.g., Bishop Tuff, Lava Creek Tuff mentioned in **OL-92** literature), can be used to align cores and identify disturbed sections.[\[4\]](#)
- Use of Multiple Proxies: Cross-verify your dating with independent proxies. For example, changes in fossil assemblages (like diatoms or ostracodes), pollen, or geochemical markers can be correlated with known climatic events.[\[1\]](#)[\[5\]](#)
- Alternative Dating Methods: Where possible, use multiple dating techniques. For instance, tephrochronology (dating volcanic ash layers) can provide absolute age points to constrain your age-depth model.
- Examine Core Integrity: Visually inspect the core for signs of disturbance, such as tilted bedding, faults, or slump folds.

Question: I am having difficulty distinguishing between saline and freshwater ostracode assemblages in the **OL-92** core. How can I improve my interpretation?

Answer:

The fluctuation between saline and freshwater ostracode species is a key indicator of past climate and lake level changes in Owens Lake.[\[5\]](#) Difficulties in interpretation can arise from mixed assemblages or poor preservation.

Potential Causes:

- Transitional Environments: During periods of rapid climate change, the lake's salinity may have fluctuated, leading to mixed assemblages of euryhaline (salt-tolerant) and freshwater

species.

- **Reworking of Sediments:** Older, eroded sediments containing different ostracode species could have been redeposited in younger layers.
- **Poor Preservation:** Dissolution or recrystallization of ostracode shells can make identification difficult.

Troubleshooting Steps:

- **Taxonomic Expertise:** Ensure you are working with an ostracode taxonomist experienced with species from saline and alkaline lakes.
- **Geochemical Analysis of Shells:** If preservation allows, trace element and isotopic analysis (e.g., Sr/Ca, Mg/Ca, $\delta^{18}\text{O}$, $\delta^{13}\text{C}$) of individual ostracode shells can provide quantitative estimates of water salinity and temperature at the time of calcification.
- **Sedimentological Context:** Correlate the ostracode data with sedimentological indicators of salinity, such as the presence of evaporite minerals (e.g., halite, gypsum) or specific clay mineral assemblages (e.g., smectite).[\[4\]](#)
- **Quantitative Analysis:** Use statistical methods, such as ordination analysis, to identify significant trends in the ostracode assemblage data.[\[1\]](#)

Frequently Asked Questions (FAQs)

Q1: What are the key chronological markers identified in the **OL-92** core?

A1: The **OL-92** core contains several important tephra layers that serve as chronological markers. These include the Bishop Tuff and the Lava Creek Tuff, which are well-dated volcanic ash deposits.[\[4\]](#) These layers are crucial for correlating the **OL-92** record with other regional and global climate records.

Q2: How can I account for potential sediment discontinuities like slumps or hiatuses in my age-depth model for the **OL-92** core?

A2: Identifying and accounting for sediment discontinuities is critical for a reliable chronology. A multi-proxy approach is recommended. By comparing data from parallel cores, you can identify

sections that are missing or disturbed in one core relative to another.[1][2][3] For example, a sudden change in multiple proxies (e.g., particle size, magnetic susceptibility, diatom assemblages) that is not reflected in other regional records may indicate a slump or hiatus.[1]

Q3: What is the significance of bioturbation in the **OL-92** core?

A3: Bioturbation, the mixing of sediments by organisms, is mentioned as a feature in the **OL-92** core.[4] It can pose a challenge by blurring sharp stratigraphic boundaries and mixing microfossils from different time periods. This can reduce the resolution of the paleoclimatic record. It is important to note the intervals with evidence of bioturbation and consider this when interpreting high-resolution proxy data.

Experimental Protocols

Methodology for Sediment Core Splitting and Initial Description

This protocol outlines the basic steps for splitting a sediment core and conducting an initial visual and physical analysis.

- Core Preparation:
 - Allow the core to reach thermal equilibrium with the laboratory environment.
 - Secure the core tube on a stable, level surface.
 - Carefully drain any excess water from the top of the core. A small hole can be made in the tube just above the sediment-water interface to facilitate draining.
- Cutting the Core Tube:
 - Use a rotary tool or a specialized core cutter to make two parallel cuts along the length of the core tube. Be careful not to disturb the sediment.
- Splitting the Sediment:
 - Once the tube is cut, use a thin wire or a sharp blade to split the sediment into two halves.
- Initial Description:

- Visual Documentation: Photograph the freshly split core surface under consistent lighting.
- Color Analysis: Use a Munsell soil color chart to systematically record the sediment color at different depths.
- Texture Analysis: Qualitatively assess the grain size (clay, silt, sand) by feel.
- Lithological Logging: Create a detailed log of the sediment stratigraphy, noting changes in color, texture, and the presence of any distinct layers (e.g., ash layers, laminations, organic-rich layers).
- Preservation:
 - Cover the split core surface with plastic wrap to prevent drying and contamination.
 - Store the core halves in a cool, dark environment.

Methodology for High-Resolution Sub-sampling using a Threaded-Rod Extruder

This method allows for precise, millimeter-scale sub-sampling of the sediment core for detailed analyses.

- Core and Extruder Setup:
 - Transfer the sediment core to a calibrated, threaded-rod extruder.
 - Ensure the core is securely clamped in place.
 - Remove any overlying water by aspiration.
- Surface Alignment:
 - Carefully turn the threaded rod to raise the sediment piston until the sediment surface is flush with the top of the sampling collar.
- Sub-sampling:
 - Rotate the piston a predetermined amount to extrude a precise thickness of sediment (e.g., a full rotation may correspond to 2 mm).

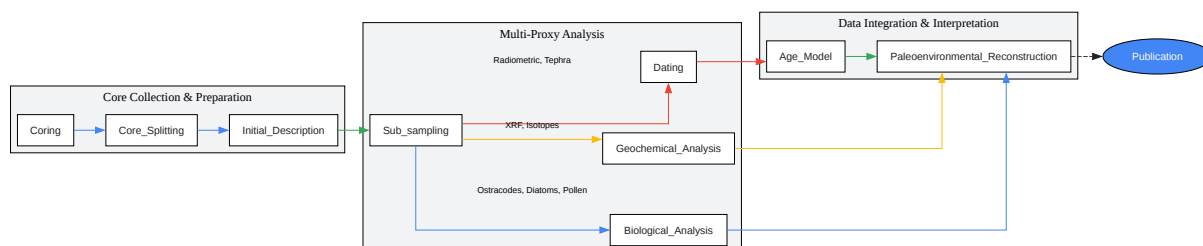
- Use a clean spatula or cutting tool to carefully remove the extruded sediment slice.
- Transfer the sub-sample to a labeled container.
- Cleaning:
 - Thoroughly clean all sampling tools and the sampling collar with deionized water between each sample to prevent cross-contamination.
- Repeat:
 - Continue this process for the entire length of the core or the interval of interest.

Data Presentation

Table 1: Example of a Multi-Proxy Data Table for a Section of the **OL-92** Core

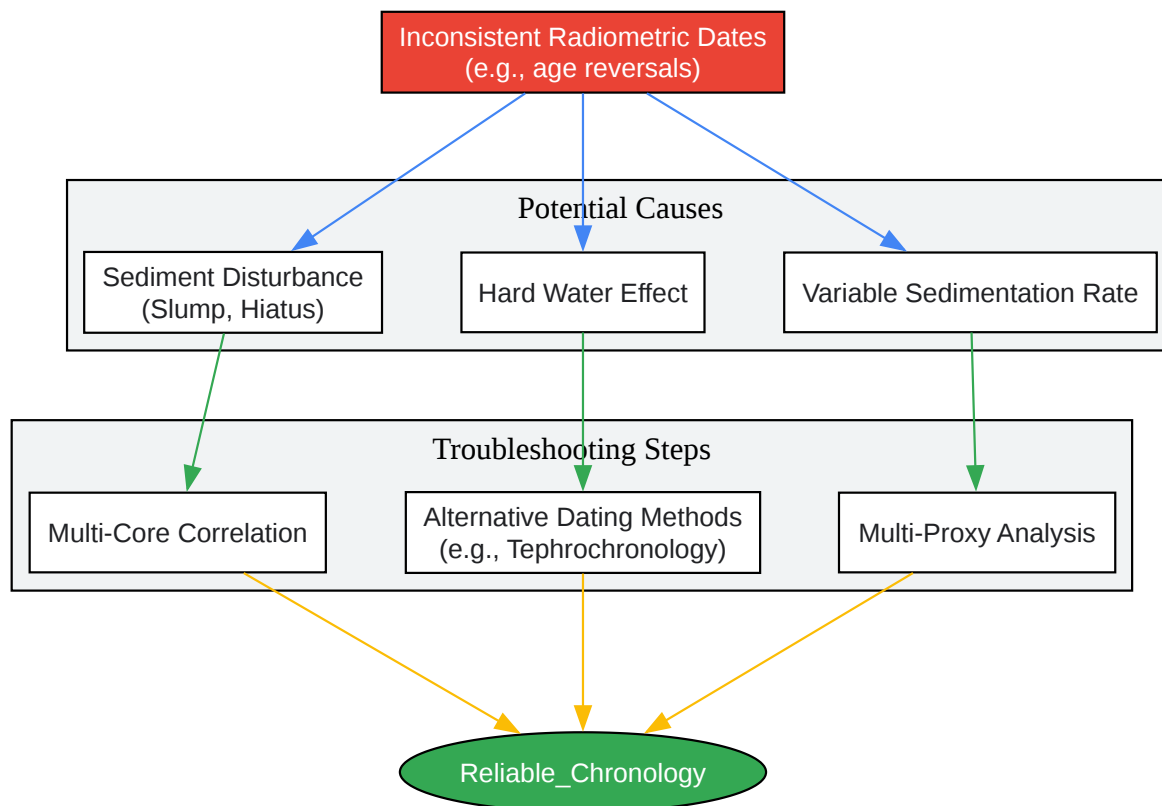
Depth (cm)	Estimated Age (cal yr BP)	Magnetic Susceptibility (SI units)	Ostracode Assemblage	Pollen Concentration (grains/g)
150	10,200	1.5×10^{-5}	Freshwater dominant	5,000
152	10,350	1.8×10^{-5}	Freshwater dominant	4,800
154	10,500	2.5×10^{-5}	Mixed saline/freshwater	3,200
156	10,650	3.1×10^{-5}	Saline dominant	1,500
158	10,800	3.0×10^{-5}	Saline dominant	1,600

Visualizations



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Caption: Workflow for sediment core analysis.



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Caption: Troubleshooting inconsistent radiometric dates.

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References

- 1. Identifying sediment discontinuities and solving dating puzzles using monitoring and palaeolimnological records [journal.hep.com.cn]
- 2. scispace.com [scispace.com]

- 3. Identifying sediment discontinuities and solving dating puzzles using monitoring and palaeolimnological records - NERC Open Research Archive [nora.nerc.ac.uk]
- 4. Core OL-92 from Owens Lake, Southeast California - George Irving Smith - Google Books [books.google.co.za]
- 5. Ostracodes in Owens Lake core OL-92: Alteration of saline and freshwater forms through time | U.S. Geological Survey [usgs.gov]
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